

Technical Assessment: Initial Screening & Bioactivity of 3-(3-Oxomorpholino)benzoic Acid

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Compound of Interest

Compound Name: 3-(3-Oxomorpholino)benzoic acid

CAS No.: 1194374-14-5

Cat. No.: B3046096

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Executive Summary

3-(3-Oxomorpholino)benzoic acid represents a high-value "privileged scaffold" in modern medicinal chemistry.^[1] Structurally, it combines a polar, hydrogen-bond-accepting morpholin-3-one ring with a benzoic acid moiety. This specific architecture is critical in the design of Factor Xa inhibitors (e.g., Rivaroxaban derivatives) and antibacterial agents.^[1]

This guide provides a rigorous technical framework for the initial screening of this compound. Unlike standard library screening, the evaluation of this molecule requires a Fragment-Based Drug Discovery (FBDD) approach, prioritizing biophysical binding validation and physiochemical profiling before phenotypic assessment.^[1]

Part 1: Physiochemical Profile & Quality Control (The "Pre-Screen")^[1]

Before biological assays, the compound must undergo rigorous quality control. The morpholinone ring introduces polarity, making this compound significantly more water-soluble than its phenyl-morpholine analogs, but also prone to specific degradation pathways.

Structural Integrity Verification[1]

- Purity Requirement: >98% (LC-MS/NMR). Impurities such as 3-aminobenzoic acid (hydrolysis product) can produce false positives in colorimetric assays.[1]
- Solubility Assessment: The carboxylic acid tail implies pH-dependent solubility.
 - Protocol: Kinetic solubility assay in PBS (pH 7.[1]4) and DMSO.[1]
 - Target: >100 µM in PBS for reliable biochemical screening.

In Silico Molecular Properties

Property	Value (Approx)	Significance
Molecular Weight	~221.2 Da	Ideal fragment size (<300 Da) for FBDD.[1]
cLogP	0.5 - 1.2	High hydrophilicity; good oral bioavailability potential.
H-Bond Donors	1 (COOH)	Critical for active site anchoring (e.g., Arg/Lys residues).[1]
H-Bond Acceptors	4 (Morpholinone O/N, COOH)	Facilitates water-mediated bridging in protein pockets.[1]

Part 2: Primary Bioactivity Screening Protocols

Given the structural homology to the oxazolidinone/morpholinone class of anticoagulants and antibacterials, the screening strategy must target Serine Proteases and Bacterial Ribosomes.

Target A: Factor Xa Inhibition (Chromogenic Assay)

The morpholin-3-one ring is a known pharmacophore that mimics the P4 binding pocket of coagulation Factor Xa.

Experimental Protocol:

- Reagents: Human Factor Xa (enzyme), S-2765 (chromogenic substrate), Tris-buffer (pH 7.4).^[1]
- Preparation: Dissolve **3-(3-Oxomorpholino)benzoic acid** in DMSO to 10 mM stock. Serial dilute (0.1 μ M to 100 μ M).
- Incubation: Mix 10 μ L compound + 40 μ L Factor Xa (2 nM final). Incubate 10 min @ 37°C.
- Initiation: Add 50 μ L S-2765 substrate (200 μ M).
- Readout: Measure Absorbance at 405 nm (cleavage of p-nitroaniline) kinetically for 20 min.
- Analysis: Calculate IC₅₀ using a 4-parameter logistic fit. Note: As a fragment, weak inhibition (IC₅₀ > 10 μ M) is expected and considered a "hit" for optimization.

Target B: Antimicrobial Susceptibility (MIC Determination)

Benzoic acid derivatives often disrupt bacterial membrane pH gradients or inhibit folate synthesis.^[1]

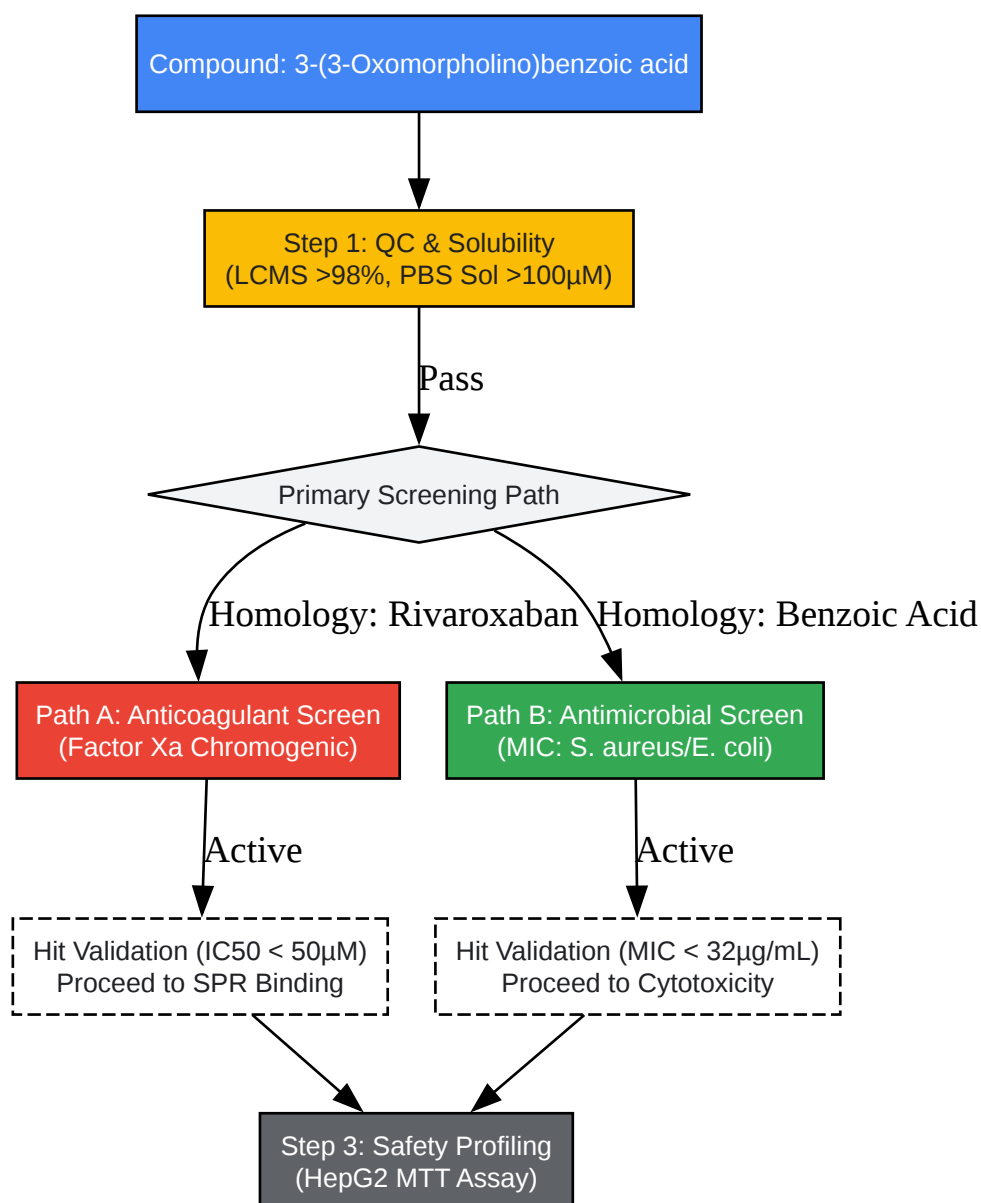
Experimental Protocol:

- Strains: S. aureus (ATCC 29213), E. coli (ATCC 25922).^[1]
- Method: Broth Microdilution (CLSI guidelines).
- Workflow:
 - Inoculate Mueller-Hinton Broth with CFU/mL.
 - Add compound (Range: 0.5 – 64 μ g/mL).^[1]
 - Incubate 18-24h @ 37°C.
 - Readout: Visual turbidity check or OD₆₀₀ measurement.

- Control: Ciprofloxacin (Positive), DMSO (Negative).

Part 3: Screening Logic & Workflow Visualization

The following diagram illustrates the decision tree for evaluating **3-(3-Oxomorpholino)benzoic acid**. It distinguishes between treating the molecule as a Direct Drug Lead versus a Synthetic Intermediate.



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Caption: Integrated screening workflow prioritization based on structural homology to known bioactive classes.

Part 4: Structure-Activity Relationship (SAR) Mechanics[1]

Understanding why this molecule might be active is crucial for interpreting screening data.

- The Morpholin-3-one Ring:
 - Mechanism: Acts as a constrained lactam. The carbonyl oxygen is a strong H-bond acceptor, often binding to the "oxyanion hole" of serine proteases (e.g., Gly193 in Factor Xa).[1]
 - Advantage: Unlike a plain morpholine, the oxo-group planarizes the nitrogen, reducing metabolic oxidation (N-oxide formation).[1]
- The Benzoic Acid Moiety:
 - Mechanism: The carboxylic acid (-COOH) provides a "warhead" for salt-bridging with basic residues (Arginine/Lysine) in target proteins.[1]
 - Linkage: The meta (3-position) substitution pattern creates a "bent" geometry, distinct from para-substituted analogs, potentially allowing access to unique allosteric pockets.[1]

Part 5: Safety & Toxicology (Cytotoxicity)[1]

Before advancing to animal models, the compound's selectivity index (SI) must be established.
[1]

Protocol: MTT Assay on HepG2 Cells

- Seeding: Seed HepG2 cells (10,000/well) in 96-well plates. Adhere for 24h.
- Treatment: Treat with compound (1 – 100 μ M) for 48h.
- Development: Add MTT reagent (0.5 mg/mL). Incubate 4h. Solubilize formazan crystals with DMSO.

- Calculation: Cell Viability % = (Abs_sample / Abs_control) × 100.[1]
- Threshold: A viable lead must show IC50 > 50 µM in this assay to rule out general mitochondrial toxicity.

References

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